An In-Depth Technical Guide to Methyl 4-Cyclohexylbenzoate

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Compound of Interest

Compound Name:	*Methyl 4-cyclohexylbenzoate*
CAS No.:	*92863-34-8*
Cat. No.:	*B1600393*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **methyl 4-cyclohexylbenzoate**, a molecule of interest in organic synthesis and medicinal chemistry. We will delve into its fundamental properties, synthesis, spectroscopic characterization, and its potential applications, particularly within the realm of drug discovery and development.

Core Molecular Attributes

Methyl 4-cyclohexylbenzoate is an organic compound characterized by a benzene ring substituted with a cyclohexyl group and a methyl ester. This unique combination of a rigid, saturated carbocycle and an aromatic ester moiety imparts specific physicochemical properties that are of interest to chemists.

Table 1: Fundamental Properties of **Methyl 4-Cyclohexylbenzoate**

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Property	Value	Source(s)
Molecular Formula	$C_{14}H_{18}O_2$	[1]
Molecular Weight	218.29 g/mol	[1]
CAS Number	92863-34-8	[2]
Predicted Boiling Point	323.6 ± 21.0 °C	[2]
Predicted Density	1.046 ± 0.06 g/cm³	[2]

The structure of **methyl 4-cyclohexylbenzoate** can be visualized as follows:

Caption: 2D structure of **Methyl 4-cyclohexylbenzoate**.

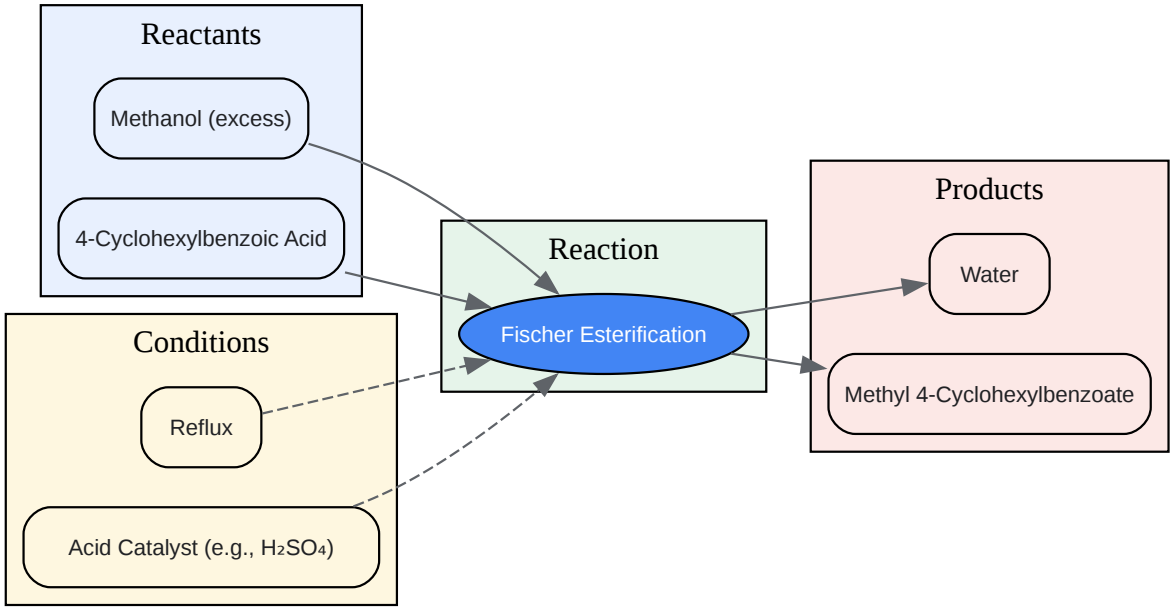
Synthesis and Mechanistic Insights

The most common and efficient method for synthesizing **methyl 4-cyclohexylbenzoate** is through the Fischer esterification of 4-cyclohexylbenzoic acid with methanol in the presence of an acid catalyst.

The Fischer Esterification Reaction

This reversible reaction involves the protonation of the carboxylic acid, followed by nucleophilic attack from the alcohol, and subsequent elimination of water to form the ester. The use of excess methanol and/or the removal of water as it forms can drive the equilibrium towards the product side, thereby increasing the yield.

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Caption: Workflow for the synthesis of **Methyl 4-cyclohexylbenzoate**.

Detailed Experimental Protocol (Illustrative)

The following is a representative protocol for the synthesis of a methyl benzoate derivative via Fischer esterification. This can be adapted for **methyl 4-cyclohexylbenzoate**.

Materials:

- 4-Cyclohexylbenzoic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Bicarbonate ($NaHCO_3$) solution (saturated)
- Brine (saturated NaCl solution)

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- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-cyclohexylbenzoic acid in an excess of methanol (e.g., 10-20 equivalents).
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (typically 2-5 mol%) to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours (e.g., 4-6 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Remove the excess methanol under reduced pressure.
  - Dissolve the residue in an organic solvent (e.g., diethyl ether) and transfer to a separatory funnel.
  - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure to obtain the crude product.
  - If necessary, purify the crude product by column chromatography on silica gel or by distillation under reduced pressure to yield pure **methyl 4-cyclohexylbenzoate**.

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Spectroscopic Characterization

While a dedicated, published full set of spectra for **methyl 4-cyclohexylbenzoate** is not readily available, its expected spectroscopic data can be inferred from closely related structures and general principles of spectroscopy.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **methyl 4-cyclohexylbenzoate** is expected to show distinct signals for the aromatic protons, the methyl ester protons, and the cyclohexyl protons. Based on the spectrum of the similar compound, ethyl 4-cyclohexylbenzoate, the following assignments can be predicted:

- Aromatic Protons: Two doublets in the aromatic region (δ 7.0-8.5 ppm), corresponding to the ortho and meta protons of the para-substituted benzene ring.
- Methyl Protons: A singlet around δ 3.9 ppm for the three protons of the methyl ester group.
- Cyclohexyl Protons: A series of multiplets in the upfield region (δ 1.2-2.6 ppm) corresponding to the protons of the cyclohexyl ring. The proton attached to the carbon bonded to the benzene ring will be the most downfield of this group.

^{13}C NMR Spectroscopy

The carbon NMR spectrum will provide information about the different carbon environments in the molecule. Expected chemical shifts include:

- Carbonyl Carbon: A signal in the downfield region (δ ~167 ppm) for the ester carbonyl carbon.
- Aromatic Carbons: Signals in the aromatic region (δ ~125-150 ppm).
- Methyl Carbon: A signal around δ ~52 ppm for the methyl ester carbon.
- Cyclohexyl Carbons: Signals in the aliphatic region (δ ~26-45 ppm).

Infrared (IR) Spectroscopy

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The IR spectrum will show characteristic absorption bands for the functional groups present:

- C=O Stretch: A strong absorption band around 1720 cm^{-1} characteristic of the ester carbonyl group.
- C-O Stretch: Bands in the region of 1250-1000 cm^{-1} corresponding to the C-O stretching of the ester.
- Aromatic C-H Stretch: Signals just above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Signals just below 3000 cm^{-1}.
- Aromatic C=C Bending: Peaks in the 1600-1450 cm^{-1} region.

Mass Spectrometry

The mass spectrum will show the molecular ion peak (M^+) at m/z = 218. The fragmentation pattern would likely involve the loss of the methoxy group (-OCH_3) and cleavage of the ester and cyclohexyl moieties.

Applications in Drug Discovery and Development

While specific applications of **methyl 4-cyclohexylbenzoate** in marketed drugs are not prominent, its structural motifs are of significant interest in medicinal chemistry.

The Role of the Cyclohexyl Moiety

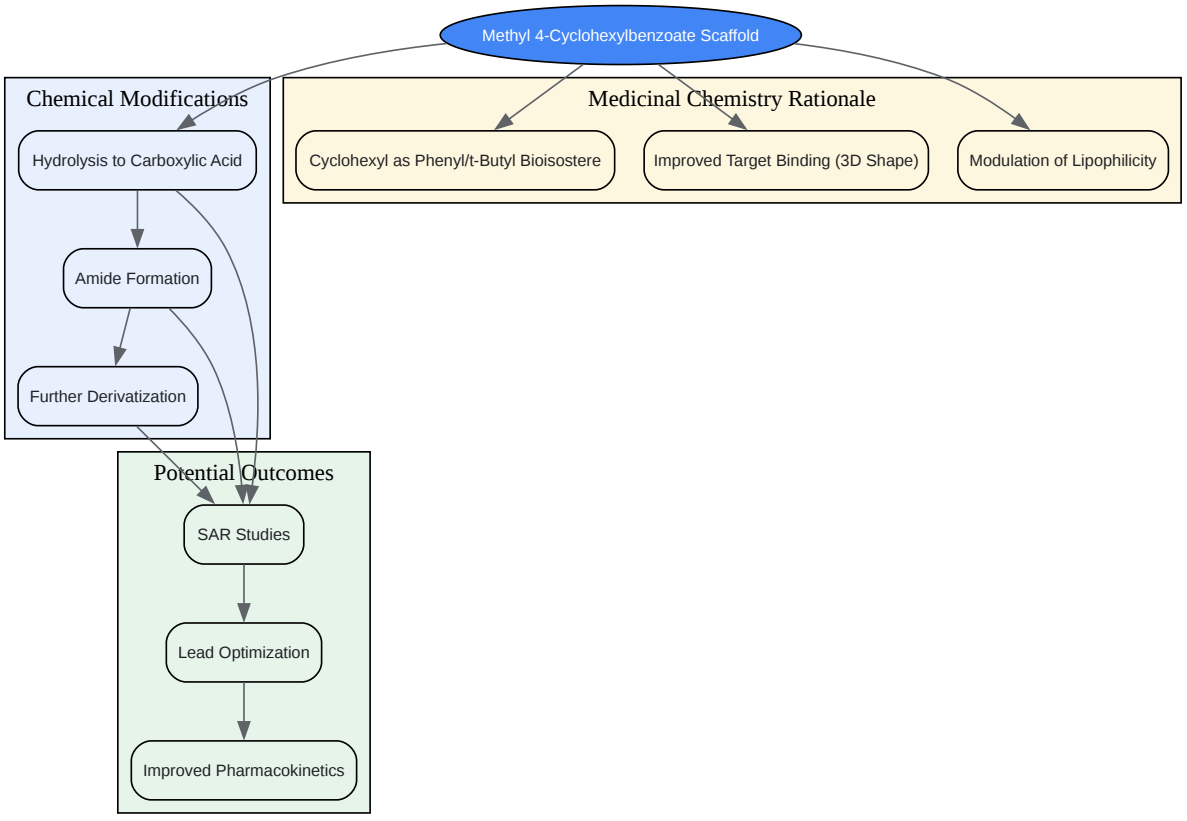
The cyclohexyl group is a common substituent in drug molecules. It is often used as a bioisostere for a phenyl ring or a tert-butyl group.[3] Compared to a flat aromatic ring, the three-dimensional nature of the cyclohexyl group can provide more contact points with a target protein, potentially leading to improved binding affinity and selectivity.[3] Its lipophilic character can also be modulated to optimize the pharmacokinetic properties of a drug candidate.

The Benzoate Scaffold

Benzoic acid and its derivatives are prevalent in medicinal chemistry and are found in a wide array of therapeutic agents.[4] The ester functional group in **methyl 4-cyclohexylbenzoate** can serve as a handle for further chemical modifications, allowing for the synthesis of a library

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of related compounds for structure-activity relationship (SAR) studies. The ester can be hydrolyzed to the corresponding carboxylic acid, which is a key functional group for interacting with biological targets or for further derivatization into amides or other functional groups.



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Caption: Role of the scaffold in drug design.

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Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **methyl 4-cyclohexylbenzoate** is not readily available, general safety precautions for similar aromatic esters should be followed.

- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5][6]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.
- Hazards: Similar compounds can cause skin and eye irritation.[7][8] Inhalation of vapors may cause respiratory irritation. Harmful if swallowed.[5]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

Methyl 4-cyclohexylbenzoate is a compound with well-defined physical and chemical properties that make it a valuable building block in organic synthesis. Its structural features, particularly the combination of a cyclohexyl ring and a benzoate moiety, suggest its potential as a scaffold in the design and development of new therapeutic agents. Further research into its biological activities and the synthesis of its derivatives could unveil novel applications in medicinal chemistry.

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